

Physicochemical Properties of n-Decyl Acetate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decyl acetate

Cat. No.: B1670159

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

n-Decyl acetate ($C_{12}H_{24}O_2$), also known as decyl ethanoate, is the ester resulting from the condensation of n-decanol and acetic acid. It is a colorless liquid with a characteristic fruity, floral odor. This compound finds applications in the flavor and fragrance industries and serves as a specialty solvent. A thorough understanding of its physicochemical properties is crucial for its application in scientific research, formulation development, and quality control. This technical guide provides a comprehensive overview of the key physicochemical parameters of **n-decyl acetate**, details the experimental methodologies for their determination, and presents a logical workflow for these analytical procedures.

Data Presentation: Physicochemical Properties of n-Decyl Acetate

The quantitative physicochemical data for **n-decyl acetate** are summarized in the table below for easy reference and comparison.

| Property | Value | Units | Conditions | Citations |
|-------------------|--|-------------------|------------------|-----------------|
| Molecular Formula | C ₁₂ H ₂₄ O ₂ | - | - | [1][2] |
| Molecular Weight | 200.32 | g/mol | - | [1][2][3][4] |
| Appearance | Clear, colorless liquid | - | Room Temperature | [1] |
| Odor | Floral, orange-rose | - | - | [5] |
| Melting Point | -15 | °C | 760.00 mm Hg | [6][7] |
| | -15.03 | °C | | [8][9] |
| Boiling Point | 272.00 | °C | 760.00 mm Hg | [6] |
| | 244.1 | °C | 760 mmHg | [8] |
| | 244 | °C | | [10] |
| | 126.00 to 127.00 | °C | 20.00 mm Hg | [3][4][5][6][9] |
| Density | 0.86200 to 0.86800 | g/mL | 25.00 °C | [6] |
| | 0.863 | g/mL | 25 °C | [3][4][5][9] |
| | 0.870 | g/mL | 25 °C | [1] |
| | 0.867 | g/cm ³ | 20 °C | [10] |
| | 0.862 - 0.868 | g/ml | 20°C | [11] |
| Refractive Index | 1.42500 to 1.43000 | - | 20.00 °C | [6] |
| | 1.427 | - | 20 °C | [3][4][5][8][9] |
| | 1.425 - 1.429 | - | 20 °C | [1] |
| | 1.430 | - | | [10] |
| | 1.4250 - 1.4300 | - | 20°C | [11] |

| | | | | |
|--------------------|--------------------|-------------------------|----------------------|----------------|
| Solubility | Insoluble in water | - | - | [5][7][10][11] |
| Soluble in alcohol | - | - | [6] | |
| 3.517 | mg/L | Water (estimated) | [6] | |
| Vapor Pressure | 0.031000 | mmHg | 25.00 °C (estimated) | [6][8][10][12] |
| 2.48 | Pa | 25.9 °C | [5][9] | |
| Flash Point | > 230.00 | °F (TCC) | (> 110.00 °C) | [6] |
| 226.0 | °F | (107.8 °C) - closed cup | [3] | |
| 101.3 | °C | - | [8] | |
| 110 | °C | - | [11] | |
| Purity (Assay) | 95.00 to 100.00 | % | - | [6] |
| ≥95 | % | - | [3][4] | |
| 98 - 100 | % (GC) | - | [1] | |
| > 99 | % (GC) | - | [11] | |
| Acid Value | 1.00 max | KOH/g | - | [6] |

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **n-decyl acetate** are outlined below. These protocols are based on standard laboratory practices.

Determination of Melting Point

The melting point of **n-decyl acetate**, which is below room temperature, is determined by cooling the substance until it solidifies and then observing the temperature at which it melts upon gradual warming.

- Apparatus: Thiele tube or a commercial melting point apparatus with cooling capabilities, thermometer, capillary tubes.
- Procedure:
 - A small amount of liquid n-**decyl acetate** is introduced into a capillary tube, which is then sealed.
 - The capillary tube is placed in a cooling bath (e.g., dry ice/acetone) to freeze the sample.
 - The frozen sample is then placed in a melting point apparatus or a Thiele tube filled with a suitable liquid that remains fluid at the expected melting point.[\[1\]](#)[\[6\]](#)
 - The temperature is raised slowly, at a rate of approximately 1-2°C per minute, as the melting point is approached.[\[6\]](#)
 - The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range.[\[3\]](#)[\[6\]](#)

Determination of Boiling Point

The boiling point is determined at atmospheric pressure and under reduced pressure to account for the substance's relatively high boiling point.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, vacuum source (for reduced pressure).
- Procedure:
 - A sample of n-**decyl acetate** is placed in the distillation flask with a few boiling chips.
 - The apparatus is assembled for simple distillation.
 - The sample is heated gently.[\[13\]](#)
 - The temperature is recorded when the liquid is boiling and a stable temperature is observed on the thermometer, with the thermometer bulb positioned just below the side arm of the distillation flask.[\[13\]](#)

- For reduced pressure measurements, the system is connected to a vacuum pump and the pressure is stabilized and recorded before heating.[13]

Determination of Density

The density of liquid **n-decyl acetate** is determined by measuring the mass of a known volume.

- Apparatus: Pycnometer or a graduated cylinder and an analytical balance, thermometer.
- Procedure (using a graduated cylinder):
 - The mass of a clean, dry graduated cylinder is recorded.[11][14]
 - A specific volume of **n-decyl acetate** (e.g., 10 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[14][15]
 - The mass of the graduated cylinder containing the liquid is recorded.[11][14]
 - The density is calculated by dividing the mass of the liquid (final mass - initial mass) by its volume.[15]
 - The temperature at which the measurement is taken is also recorded.[11]

Determination of Refractive Index

The refractive index is a measure of how much light bends when it passes through the substance and is a good indicator of purity.

- Apparatus: Abbe refractometer, constant temperature water bath, light source (typically a sodium lamp, D-line, 589 nm).
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
 - The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.[16][17]

- A few drops of n-**decyl acetate** are placed on the surface of the prism.[16][17]
- The prisms are closed and the temperature is allowed to equilibrate to the desired temperature (e.g., 20°C) using the circulating water bath.[18]
- The light source is switched on and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.[16]
- The control knob is turned to center the dividing line on the crosshairs.[17]
- The refractive index is read directly from the instrument's scale.[16]

Determination of Solubility

The solubility of n-**decyl acetate** is tested in water and common organic solvents.

- Apparatus: Test tubes, vortex mixer.
- Procedure:
 - A small, measured amount of n-**decyl acetate** (e.g., 0.1 mL) is placed in a test tube.[19]
 - A measured volume of the solvent (e.g., 1 mL of water or an organic solvent) is added.[19]
 - The mixture is agitated vigorously using a vortex mixer for a set period.
 - The mixture is allowed to stand and is observed for the presence of a single phase (soluble), two distinct layers (insoluble), or cloudiness (partially soluble).[20]

Determination of Purity by Gas Chromatography (GC)

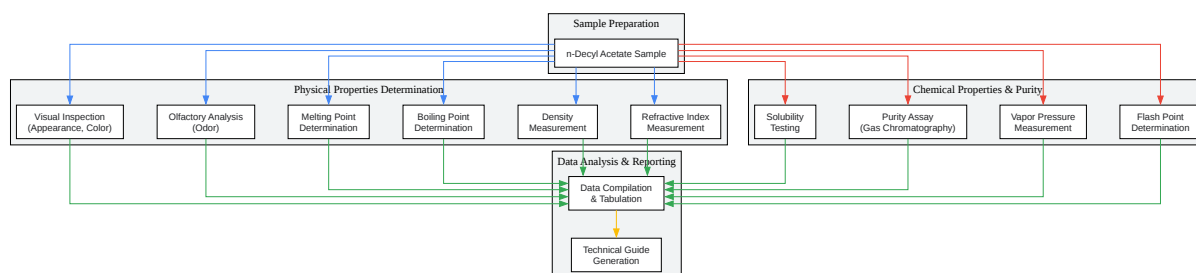
Gas chromatography is a powerful technique to determine the purity of volatile compounds like n-**decyl acetate** and to quantify any impurities.

- Apparatus: Gas chromatograph with a flame ionization detector (FID), a suitable capillary column (e.g., a non-polar or medium-polarity column), injection syringe, carrier gas (e.g., helium or nitrogen).
- Procedure:

- A dilute solution of n-**decyl acetate** in a suitable solvent (e.g., hexane or dichloromethane) is prepared.
- The GC instrument is set up with appropriate parameters for the column, oven temperature program, injector temperature, and detector temperature.
- A small volume of the prepared sample (e.g., 1 μL) is injected into the gas chromatograph.
[\[21\]](#)
- The components of the sample are separated as they pass through the column and are detected by the FID.[\[21\]](#)
- The resulting chromatogram shows peaks corresponding to n-**decyl acetate** and any impurities.[\[21\]](#)
- The purity is determined by calculating the area percentage of the n-**decyl acetate** peak relative to the total area of all peaks in the chromatogram.[\[21\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow for the comprehensive physicochemical characterization of n-**decyl acetate**.



[Click to download full resolution via product page](#)

Workflow for Physicochemical Characterization of n-Decyl Acetate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SSERC | Melting point determination [sserc.org.uk]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. byjus.com [byjus.com]

- 4. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 5. EXPERIMENT 11: VAPOUR PRESSURE – PROCTECH 2CE3 Lab Manual [ecampusontario.pressbooks.pub]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. stanhope-seta.co.uk [stanhope-seta.co.uk]
- 8. pennwest.edu [pennwest.edu]
- 9. udel.edu [udel.edu]
- 10. filab.fr [filab.fr]
- 11. scribd.com [scribd.com]
- 12. homepages.gac.edu [homepages.gac.edu]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. wjec.co.uk [wjec.co.uk]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. davjalandhar.com [davjalandhar.com]
- 17. m.youtube.com [m.youtube.com]
- 18. Chemistry Online @ UTSC [utsc.utoronto.ca]
- 19. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 20. scribd.com [scribd.com]
- 21. kelid1.ir [kelid1.ir]
- To cite this document: BenchChem. [Physicochemical Properties of n-Decyl Acetate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670159#physicochemical-properties-of-n-decyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com